Detailed experimental protocols for using O,O,O-Triethyl phosphorothioate

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Compound of Interest

Compound Name:	*O,O,O-Triethyl phosphorothioate*
CAS No.:	*126-68-1*
Cat. No.:	*B046640*

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Technical Guide: O,O,O-Triethyl Phosphorothioate (O,O,O-TEPT)

Applications in Toxicological Modeling and Analytical Standardization

Introduction & Chemical Identity

O,O,O-Triethyl phosphorothioate (O,O,O-TEPT) is a phosphorothioate ester primarily encountered as a manufacturing impurity in organophosphorus pesticides (e.g., Diazinon, Parathion) or used as a mechanistic probe in toxicology.

Its scientific value lies in its structural isomerism. Unlike its highly pneumotoxic isomer O,O,S-Triethyl phosphorothioate (O,O,S-TEPT), the O,O,O-isomer exhibits significantly lower toxicity and can act as a pharmacological antagonist, protecting against the delayed lung injury induced by S-alkyl isomers. This "Thiono-Thiolo" relationship makes it a critical tool for studying metabolic bioactivation and lung injury mechanisms.

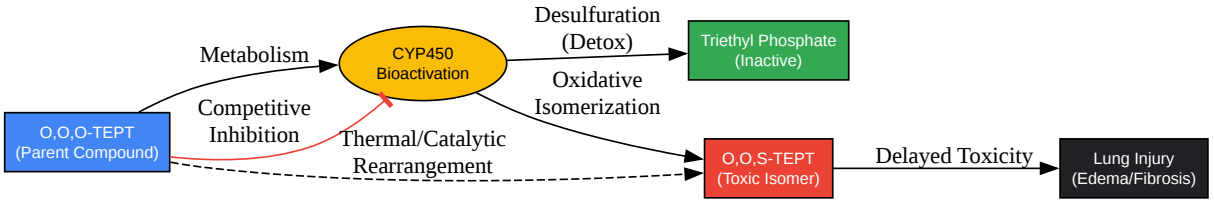
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Property	Specification
CAS Number	126-68-1
Formula	
MW	198.22 g/mol
Structure	(Thiono isomer)
Key Risk	Cholinesterase inhibition (weak); Isomerization to toxic O,O,S-form upon heating.

Mechanism of Action: The Thiono-Thiolo Switch

Understanding the metabolic fate of O,O,O-TEPT is prerequisite to experimental design. The compound sits at a divergence point between detoxification and bioactivation.

- Path A (Desulfuration): Oxidative desulfuration by CYP450 leads to Triethyl Phosphate (TEP), which is relatively pharmacologically inert.
- Path B (Isomerization): Thermal or metabolic rearrangement converts the P=S (Thiono) bond to a P-S (Thiolo) bond, forming O,O,S-TEPT. This isomer causes delayed pulmonary toxicity (edema/fibrosis) and death.
- Path C (Antagonism): O,O,O-TEPT competes for CYP450 active sites, potentially blocking the bioactivation of co-administered S-alkyl isomers, thereby exerting a "protective" effect.



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Figure 1: Metabolic divergence of O,O,O-TEPT. The compound can either be detoxified to triethyl phosphate or isomerize to the pneumotoxic O,O,S-form. It also acts as a competitive inhibitor of the enzymes responsible for this activation.

Protocol A: In Vivo Antagonism Model (Lung Injury Protection)

Objective: To demonstrate the protective effect of O,O,O-TEPT against O,O,S-TEPT induced delayed pulmonary toxicity. This model is used to screen for mechanisms of organophosphate-induced lung injury.

Experimental Design

- Species: Male Wistar or Sprague-Dawley Rats (200–250 g).
- Group Size: n = 6 per group.
- Route: Oral Gavage (p.o.) or Intraperitoneal (i.p.). Oral is preferred for metabolic relevance.

Group	Treatment A (Pre-treatment, T=0)	Treatment B (Challenge, T+1h)	Expected Outcome
1 (Vehicle)	Corn Oil (2 mL/kg)	Corn Oil	Normal Histology
2 (Toxin Control)	Corn Oil	O,O,S-TEPT (25 mg/kg)	Severe Lung Edema (Day 3-4)
3 (Test)	O,O,O-TEPT (50 mg/kg)	O,O,S-TEPT (25 mg/kg)	Reduced/Absent Edema
4 (Toxicity Control)	O,O,O-TEPT (50 mg/kg)	Corn Oil	Assess O,O,O-TEPT intrinsic toxicity

Step-by-Step Procedure

- Preparation: Dissolve O,O,O-TEPT and O,O,S-TEPT separately in corn oil. Ensure O,O,O-TEPT is >99% pure and free of S-isomer (verify via GC-MS, see Protocol B).

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- Dosing: Administer Treatment A. Wait 60 minutes to allow systemic distribution and enzyme interaction. Administer Treatment B.
- Monitoring: Weigh animals daily.
  - Sign of Toxicity: Progressive weight loss beginning Day 2.
  - Respiratory Distress: Dyspnea, piloerection.
- Termination: Euthanize animals at 72 hours post-challenge (peak edema window).
- Endpoints:
  - Lung Weight Ratio: Excision of lungs (trachea trimmed). Weigh wet lung. Calculate Lung Weight / Body Weight x 100.
    - Normal: ~0.5 - 0.6%
    - Edematous: >1.0%[1]
  - Bronchoalveolar Lavage (BAL): Lavage lungs with 3 x 5 mL PBS. Count total cells and differential (neutrophils vs macrophages).
  - Histology: Fix left lobe in 10% neutral buffered formalin. Stain H&E. Look for alveolar wall thickening and proteinaceous exudate.

Protocol B: Analytical Standardization (GC-MS)

Objective: To quantify O,O,O-TEPT as an impurity in pesticide samples or biological matrices, distinguishing it from the S-isomer.

Instrument Parameters

- System: GC-MS (Single Quadrupole or Triple Quad).
- Column: 5% Phenyl Methyl Siloxane (e.g., DB-5ms, HP-5ms), 30m x 0.25mm x 0.25µm.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).

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- Inlet: Splitless (for trace analysis) or Split 1:50 (for bulk purity). Temp: 250°C.

Temperature Program

The separation of O,O,O-TEPT (Thiono) from O,O,S-TEPT (Thiolo) is critical. The Thiono isomer elutes earlier due to lower polarity.

- Initial: 60°C (Hold 1 min).
- Ramp 1: 20°C/min to 160°C.
- Ramp 2: 5°C/min to 200°C (Critical separation window).
- Ramp 3: 30°C/min to 280°C (Hold 3 min).

Mass Spectrometry Detection (EI Mode, 70eV)

- O,O,O-TEPT (Target):
  - Retention Index (RI): ~1060–1080 (on DB-5).
  - Quant Ion: m/z 198 (
).
  - Qualifier Ions: m/z 170 (
    ), m/z 153, m/z 125.
- O,O,S-TEPT (Interference/Isomer):
  - Retention Index (RI): ~1150–1180 (Elutes later).
  - Key Difference: Look for m/z 169 (Loss of Ethyl from S-Ethyl) which is more prominent in the S-isomer spectrum.

Safety & Handling (Critical)

- Isomerization Hazard: Do not distill O,O,O-TEPT at atmospheric pressure. High heat (>150°C) can cause rearrangement to the highly toxic O,O,S-isomer. Use vacuum distillation

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if purification is required.

- Decontamination: Treat spills with 10% NaOH (alkaline hydrolysis) for 24 hours before disposal.
- PPE: Double nitrile gloves, chemical safety goggles, and fume hood operation are mandatory.

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